

physical and chemical properties of 4-Aminohippuric-d4 Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Aminohippuric-d4 Acid

Cat. No.: B568717

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Technical Guide: 4-Aminohippuric-d4 Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical properties of **4-Aminohippuric-d4 Acid**. It includes key data, detailed experimental protocols for property determination, and a visualization of its primary application workflow.

Core Properties of 4-Aminohippuric-d4 Acid

4-Aminohippuric-d4 Acid is the deuterated form of 4-Aminohippuric acid, a compound primarily used as a diagnostic agent for the measurement of renal plasma flow.^[1] The deuterium labeling makes it a valuable internal standard for quantitative analysis in techniques such as NMR, GC-MS, or LC-MS.^[2]

Physical and Chemical Data

The following table summarizes the key quantitative physical and chemical properties of **4-Aminohippuric-d4 Acid**.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₆ D ₄ N ₂ O ₃	[1][3]
Molecular Weight	198.21 g/mol	[1]
CAS Number	1219805-41-0	
Monoisotopic Mass	198.09424917 Da	
Melting Point	199-200 °C (for non-deuterated form)	
Solubility	DMF: ≥ 33 mg/mL (166.49 mM) DMSO: ≥ 20 mg/mL (100.90 mM) DMF:PBS (pH 7.2) (1:30): ≥ 0.03 mg/mL (0.15 mM)	
Purity	>95% (HPLC)	
Appearance	Solid	
Storage	2-8°C	
Hydrogen Bond Donor Count	3	
Hydrogen Bond Acceptor Count	4	
Rotatable Bond Count	3	
Topological Polar Surface Area	92.4 Å ²	

Experimental Protocols

Detailed methodologies for determining the key physical and chemical properties of **4-Aminohippuric-d4 Acid** are outlined below.

Determination of Melting Point (Capillary Method)

This protocol describes the determination of the melting point range of a solid organic compound using a capillary tube apparatus.

Materials:

- **4-Aminohippuric-d4 Acid** sample
- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula

Procedure:

- **Sample Preparation:** Place a small amount of **4-Aminohippuric-d4 Acid** on a clean, dry surface. If necessary, gently crush the sample into a fine powder using a mortar and pestle.
- **Capillary Tube Loading:** Push the open end of a capillary tube into the powdered sample. Tap the sealed end of the tube gently on a hard surface to pack the sample into the bottom. The packed sample should be approximately 1-2 mm in height.
- **Apparatus Setup:** Place the loaded capillary tube into the heating block of the melting point apparatus.
- **Heating:** Begin heating the apparatus. For an unknown compound, a rapid heating rate (e.g., 10°C/min) can be used to determine an approximate melting range. For a more precise measurement, heat rapidly to about 15-20°C below the expected melting point, then reduce the heating rate to 1-2°C/min.
- **Observation:** Observe the sample through the magnifying lens. Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the entire sample has turned into a clear liquid (the end of the melting range).
- **Repeat:** For accuracy, repeat the determination with a fresh sample and a new capillary tube.

Determination of Solubility

This protocol outlines a general procedure for determining the solubility of a compound in various solvents.

Materials:

- **4-Aminohippuric-d4 Acid** sample
- A selection of solvents (e.g., DMF, DMSO, water, PBS)
- Small test tubes or vials
- Vortex mixer
- Analytical balance
- Pipettes

Procedure:

- **Preparation:** Weigh a precise amount of **4-Aminohippuric-d4 Acid** (e.g., 1 mg) and place it into a test tube.
- **Solvent Addition:** Add a measured volume of the chosen solvent (e.g., 1 mL) to the test tube.
- **Dissolution:** Vigorously shake or vortex the mixture for a set period (e.g., 1-2 minutes). Visual inspection for any undissolved solid should be performed.
- **Heating (Optional):** If the compound does not dissolve at room temperature, the tube can be gently heated (e.g., to 37°C) and sonicated to aid dissolution.
- **Observation:** A compound is considered soluble if a clear solution is formed with no visible particles. If the compound dissolves, more solute can be added incrementally until saturation is reached. The solubility is then expressed as the mass of solute per volume of solvent (e.g., mg/mL).

Purity Determination by High-Performance Liquid Chromatography (HPLC)

This protocol provides a general framework for assessing the purity of **4-Aminohippuric-d4 Acid** using HPLC.

Materials:

- **4-Aminohippuric-d4 Acid** sample
- HPLC system with a suitable detector (e.g., UV-Vis)
- Appropriate HPLC column (e.g., C18 reverse-phase)
- HPLC-grade solvents for the mobile phase (e.g., acetonitrile, water with a modifier like formic acid or trifluoroacetic acid)
- Volumetric flasks and pipettes

Procedure:

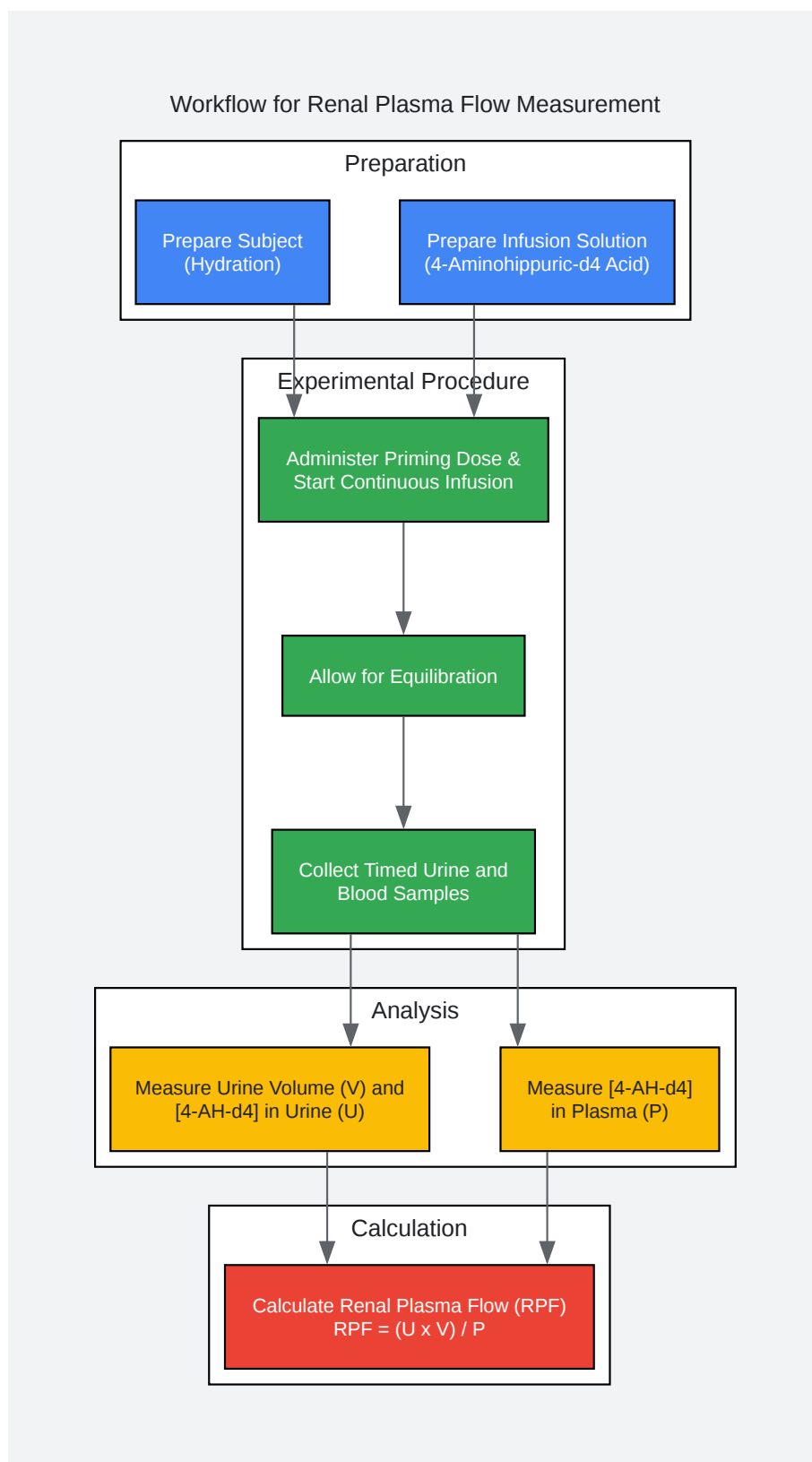
- Standard and Sample Preparation:
 - Prepare a stock solution of **4-Aminohippuric-d4 Acid** of a known concentration in a suitable solvent (e.g., a mixture of the mobile phase).
 - Prepare a sample solution of the test article at a similar concentration.
- Chromatographic Conditions:
 - Set up the HPLC system with the chosen column and mobile phase. The mobile phase can be run isocratically (constant composition) or with a gradient (changing composition).
 - Set the flow rate (e.g., 1.0 mL/min) and the detector wavelength (e.g., based on the UV absorbance maximum of the compound).
- Injection and Analysis:
 - Inject the standard solution to determine the retention time of the main peak.
 - Inject the sample solution.

- Record the chromatogram.
- Data Interpretation:
 - Purity is typically calculated as the percentage of the area of the main peak relative to the total area of all peaks in the chromatogram.

Visualizations

Experimental Workflow for Renal Plasma Flow Measurement

The following diagram illustrates the logical workflow for determining renal plasma flow (RPF) using **4-Aminohippuric-d4 Acid** as a tracer. The principle relies on the fact that p-aminohippuric acid is efficiently filtered and secreted by the kidneys, allowing its clearance rate to approximate the renal plasma flow.



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Caption: Workflow for Renal Plasma Flow Measurement.

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- To cite this document: BenchChem. [physical and chemical properties of 4-Aminohippuric-d4 Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b568717#physical-and-chemical-properties-of-4-aminohippuric-d4-acid]

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